

Ethylbromopyruvate: A Technical Guide to Safe Handling and Emergency Procedures

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Compound of Interest

Compound Name: **Ethylbromopyruvate**

Cat. No.: **B8387210**

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Audience: Researchers, Scientists, and Drug Development Professionals Content Type: In-depth Technical Guide

This document provides comprehensive safety precautions and handling guidelines for **ethylbromopyruvate** (CAS No. 70-23-5), a reactive reagent commonly used in pharmaceutical research and chemical synthesis. Due to its hazardous properties, strict adherence to safety protocols is imperative to mitigate risks to personnel and the environment.

Hazard Identification and Classification

Ethylbromopyruvate is classified as a hazardous chemical and requires careful handling. It is recognized as a severe poison, a lachrymator (a substance that causes tearing), and an irritant.^[1] The primary hazards are associated with direct contact and inhalation.

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).^{[2][3]} Some classifications also include H314 (Causes severe skin burns and eye damage).^{[3][4]}
- Signal Word: Warning.^{[2][5]}
- Primary Routes of Exposure: Skin contact, eye contact, inhalation.^{[6][7]}
- Health Effects: Contact can cause skin and eye irritation, potentially leading to burns.^{[1][5]} Inhalation of vapors may lead to respiratory tract irritation.^{[5][6][7]} The toxicological

properties of this substance have not been fully investigated, and caution is advised.[\[6\]](#)[\[8\]](#)

Physical and Chemical Properties

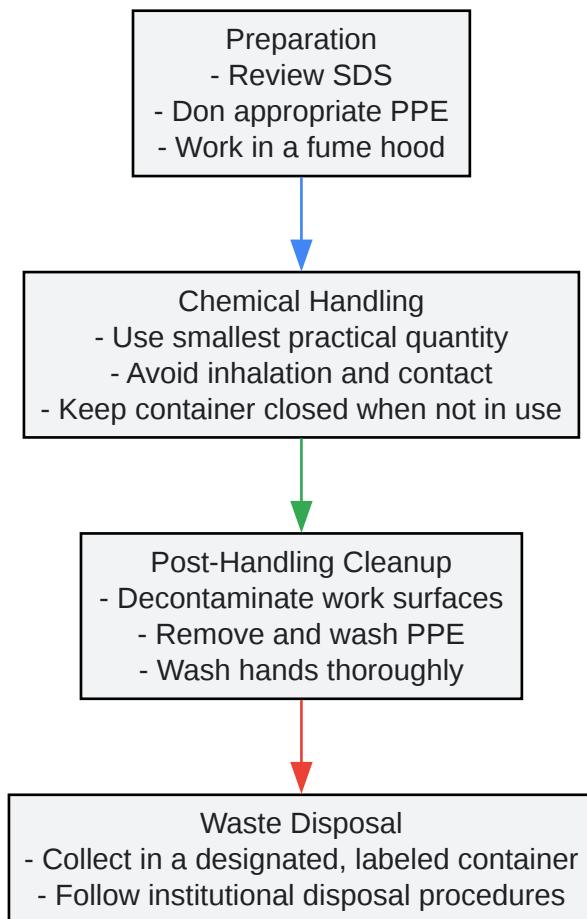
A summary of the key physical and chemical properties of **ethylbromopyruvate** is provided in the table below.

| Property | Value | Source(s) |
|-------------------|---|---|
| CAS Number | 70-23-5 | [1] [2] [5] |
| Molecular Formula | C5H7BrO3 | [1] [2] [5] |
| Molecular Weight | 195.01 g/mol | [1] [2] [5] |
| Appearance | Clear yellow to pink-red liquid | [1] [6] [7] |
| Odor | Mild, pungent, or odorless | [1] [5] [7] |
| Boiling Point | 98-100 °C @ 10 mmHg | [1] [2] |
| Density | 1.554 g/mL at 25 °C | [1] [2] |
| Flash Point | 98 - 99 °C (208.4 - 210.2 °F) | [2] [5] [6] |
| Solubility | Soluble in organic solvents (ethanol, acetone); difficult to mix with water | [1] [7] [9] |

Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for minimizing exposure risk.

The following diagram outlines the standard workflow for handling **ethylbromopyruvate** in a laboratory setting.



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Caption: Workflow for the safe handling of **ethylbromopyruvate**.

- Always work within a certified chemical fume hood to ensure adequate ventilation.[5][6]
- Avoid all direct contact with eyes, skin, and clothing.[6][8]
- Avoid ingestion and inhalation of vapors.[6][8]
- Wash hands and any exposed skin thoroughly after handling the material.[5][6]
- Remove contaminated clothing and wash it before reuse.[6]
- Store in a tightly sealed container to prevent exposure to moisture and air.[6][7]
- Keep in a cool, dry, and well-ventilated area.[6][8]

- Refrigeration is required; store at 2-8°C (36-46°F).[2][7]
- Store away from incompatible materials, including acids, bases, reducing agents, and oxidizing agents.[5][8]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are mandatory when working with **ethylbromopyruvate**. Facilities must be equipped with an eyewash station and a safety shower.[6]

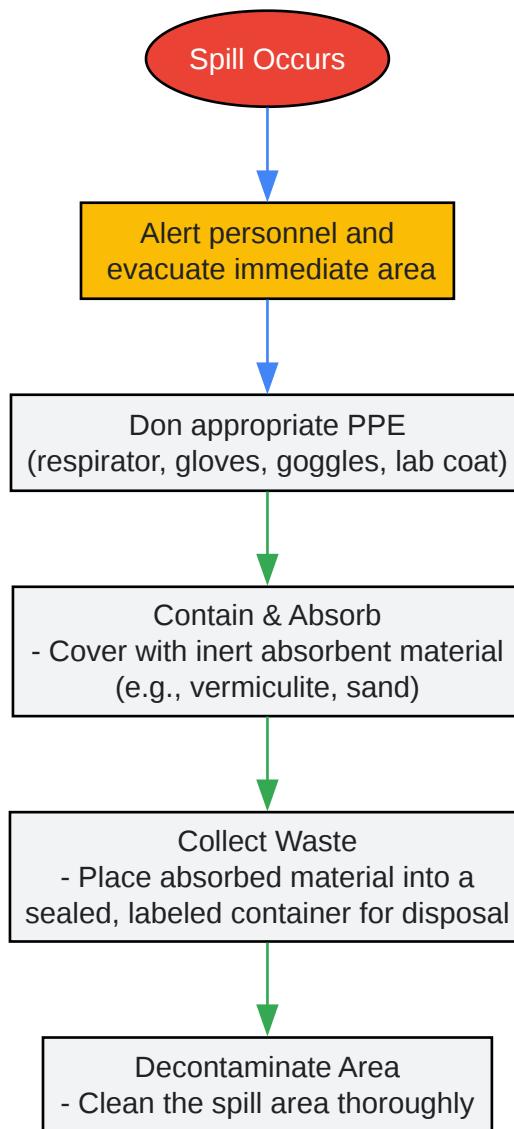
| Control Type | Specification | Source(s) |
|---------------------------------|---|-----------|
| Engineering Controls | Chemical Fume Hood | [5][6] |
| Eyewash Station & Safety Shower | [6] | |
| Eye/Face Protection | Chemical safety goggles or glasses compliant with OSHA 29 CFR 1910.133 or EN166. | [5][6][8] |
| Skin Protection | Chemical-resistant gloves and appropriate protective clothing to prevent skin exposure. | [5][6][8] |
| Respiratory Protection | A NIOSH/MSHA or EN 149 approved respirator is required if ventilation is inadequate or exposure limits are exceeded. A respiratory protection program meeting OSHA 29 CFR 1910.134 standards should be followed. Recommended filter: Type A (brown) for organic gases and vapors. | [5][6] |

First Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in the event of an exposure.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.[6][8]
- Skin Contact: Remove all contaminated clothing and shoes. Immediately flush the affected skin area with plenty of soap and water for at least 15 minutes. Seek medical attention.[6][8]
- Inhalation: Move the individual to fresh air at once. If breathing is difficult, administer oxygen. If the person is not breathing, perform artificial respiration. Seek immediate medical attention.[6][8]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cups of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][8]

The following workflow should be initiated in the event of a spill.



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Caption: Emergency response workflow for an **ethylbromopyruvate** spill.

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[5][6]
- Hazardous Combustion Products: Thermal decomposition can produce toxic and irritating fumes, including carbon monoxide, carbon dioxide, and hydrogen halides.[5]
- Firefighter Protection: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

Toxicological Information

The toxicological profile of **ethylbromopyruvate** is not fully characterized.[6][8] The available acute toxicity estimates (ATE) are summarized below.

| Exposure Route | ATE Value | Source(s) |
|----------------|--------------|-----------|
| Oral LD50 | > 2000 mg/kg | [5] |
| Dermal LD50 | > 2000 mg/kg | [5] |
| Vapor LC50 | > 20 mg/L | [5] |

- Carcinogenicity: There is no definitive classification of this compound as a carcinogen by major regulatory agencies.[7]
- Sensitization: No information available.[5]

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations. Waste material should be collected in a suitable, clean, dry, and closed container labeled for hazardous chemical waste.[6] Consult with your institution's environmental health and safety department for specific guidance.

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- To cite this document: BenchChem. [Ethylbromopyruvate: A Technical Guide to Safe Handling and Emergency Procedures]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8387210#ethylbromopyruvate-safety-precautions-and-handling-guidelines>]

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